

In-Depth Technical Guide: 1-Tridecanesulfonic Acid Sodium Salt

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Compound of Interest

Compound Name: **1-Tridecanesulfonic Acid Sodium Salt**

Cat. No.: **B1324511**

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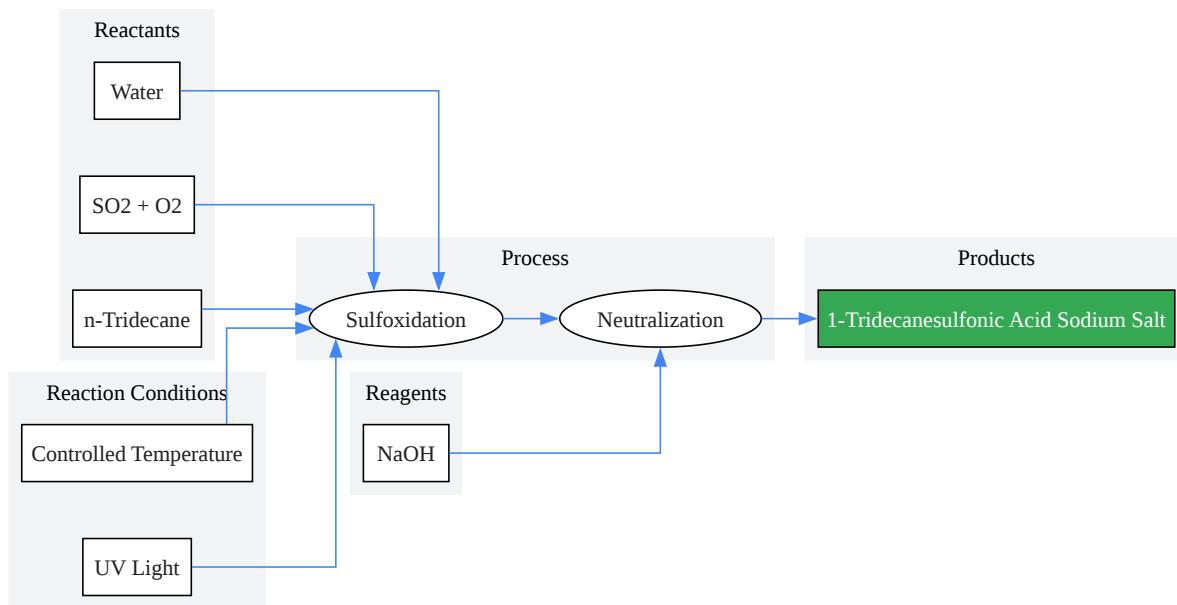
For Researchers, Scientists, and Drug Development Professionals

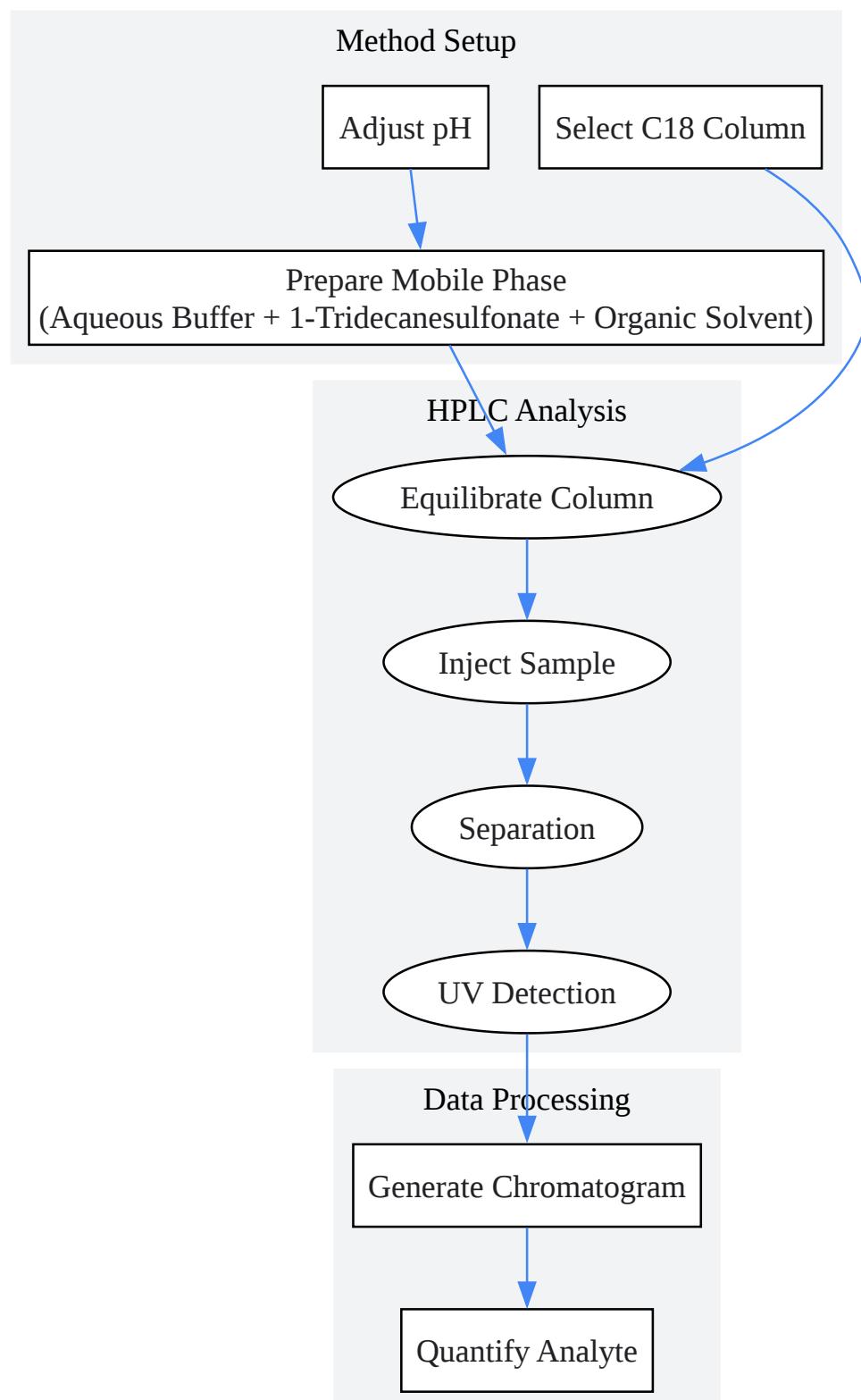
This technical guide provides a comprehensive overview of **1-Tridecanesulfonic acid sodium salt**, a long-chain alkyl sulfonate surfactant. The information compiled herein is intended to support research and development activities, particularly in the pharmaceutical sciences.

Core Chemical Information

1-Tridecanesulfonic acid sodium salt is an anionic surfactant characterized by a 13-carbon alkyl chain attached to a sulfonate group, with sodium as the counter-ion. Its amphiphilic nature, combining a hydrophobic tail and a hydrophilic head, dictates its chemical behavior and applications.

Chemical Structure:



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